

An In-depth Technical Guide to the Safe Handling of 2-Chlorohexane

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Compound of Interest

Compound Name: 2-Chlorohexane

Cat. No.: B1581597

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **2-chlorohexane**, tailored for laboratory and research environments. It encompasses physical and chemical properties, toxicological profiles, risk assessment strategies, and emergency procedures to ensure the safe and effective use of this compound in scientific research and development.

Chemical and Physical Properties

2-Chlorohexane is a colorless liquid and a member of the alkyl chloride family.^[1] A thorough understanding of its physical and chemical properties is fundamental to its safe handling and use in experimental settings. Quantitative data for **2-chlorohexane** and its isomers are summarized below for comparative analysis.

Table 1: Physical and Chemical Properties of Chlorohexane Isomers

Property	2-Chlorohexane	1-Chlorohexane	3-Chlorohexane
CAS Number	638-28-8[2]	544-10-5	928-46-1
Molecular Formula	C ₆ H ₁₃ Cl[2]	C ₆ H ₁₃ Cl	C ₆ H ₁₃ Cl
Molecular Weight	120.62 g/mol [2]	120.62 g/mol	120.62 g/mol
Appearance	Colorless liquid[1]	Colorless liquid	Colorless liquid
Boiling Point	122.5 °C	134-135 °C	122-124 °C
Melting Point	-74.6 °C (estimate)	-94 °C	No data available
Density	0.872 g/cm ³ at 20 °C	0.879 g/cm ³ at 20 °C	0.871 g/cm ³ at 25 °C
Flash Point	25 °C (77 °F)	27 °C (81 °F)	27 °C (81 °F)
Vapor Pressure	13.5 mmHg at 25 °C	9.37 mmHg at 25 °C	No data available
Water Solubility	Insoluble[1]	Insoluble	Insoluble
Solubility in Organic Solvents	Soluble in hexane, benzene, and diethyl ether.[1]	Soluble in alcohol, ether	Soluble in alcohol, ether

Toxicological Data and Hazard Identification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **2-Chlorohexane** is classified as a flammable liquid and an irritant.

Table 2: GHS Hazard Classification

Hazard Class	2-Chlorohexane	1-Chlorohexane	3-Chlorohexane
Flammable Liquids	Category 3[2]	Category 3	Category 3[3]
Skin Corrosion/Irritation	Category 2[2]	Category 2	Category 2[3]
Serious Eye Damage/Irritation	Category 2[2]	Category 2	Category 2[3]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Signal Word: Warning[2]

While specific quantitative toxicological data such as LD50 (median lethal dose) for **2-chlorohexane** is not readily available in published literature, the GHS classification indicates a significant potential for skin and eye irritation upon contact. The toxicological profile of short-chain chlorinated paraffins suggests that they have low acute toxicity but may cause irritation with repeated application.[1]

Experimental Protocols for Toxicological Assessment

To provide a comprehensive understanding of the basis for the hazard classifications, this section details the standard methodologies for key toxicological experiments. These protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

3.1. Acute Oral Toxicity (OECD 423)

This method is used to determine the oral toxicity of a substance.

- Principle: A stepwise procedure is used with a small number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made. The outcome of the first step determines the subsequent steps, with the goal of identifying a dose that causes mortality in some animals.
- Procedure:
 - Healthy, young adult rats of a single sex are used.

- Animals are fasted prior to dosing.
- The test substance is administered in a single dose by gavage.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- A necropsy is performed on all animals at the end of the study.

3.2. Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to the skin of an animal, and the resulting skin reactions are evaluated at specific intervals.
- Procedure:
 - A single, healthy young adult albino rabbit is used for the initial test.
 - The fur on the animal's back is clipped.
 - A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small area of skin under a gauze patch.
 - The exposure period is typically 4 hours.
 - After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The severity of the skin reactions is scored according to a standardized scale (Draize scale).

3.3. Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the substance is applied to one eye of an animal, with the other eye serving as a control. The effects on the cornea, iris, and conjunctiva are observed and scored.
- Procedure:
 - A single, healthy young adult albino rabbit with no pre-existing eye defects is used.
 - A 0.1 mL (liquid) or 0.1 g (solid) dose of the test substance is instilled into the conjunctival sac of one eye.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - The degree of eye irritation is scored for the cornea (opacity), iris, and conjunctiva (redness and swelling).

Safe Handling and Storage

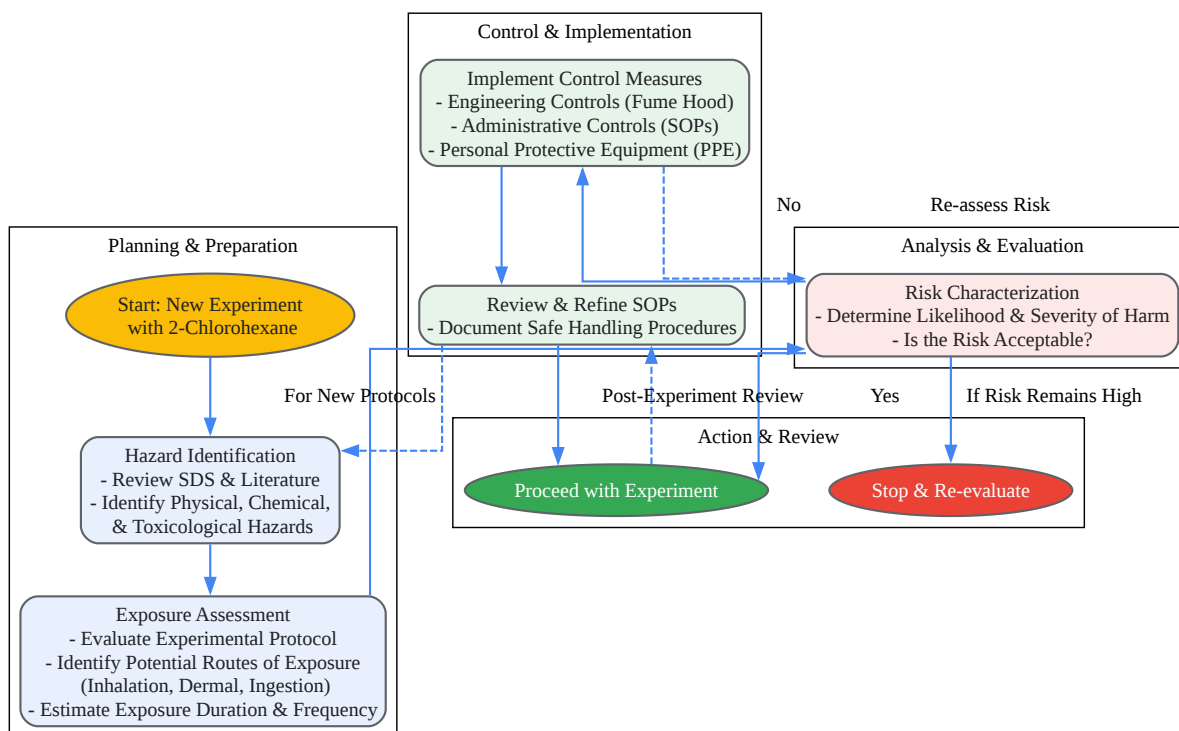
Adherence to strict safety protocols is mandatory when handling **2-chlorohexane** to minimize exposure and mitigate risks.

- Engineering Controls: Work with **2-chlorohexane** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are required.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or tasks with a high risk of splashing, a chemical-resistant apron or suit should be considered.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. It should be stored separately from oxidizing agents and strong bases.

Risk Assessment and Control Workflow

A systematic risk assessment is crucial before commencing any experiment involving **2-chlorohexane**. The following workflow provides a structured approach to identifying and mitigating hazards.

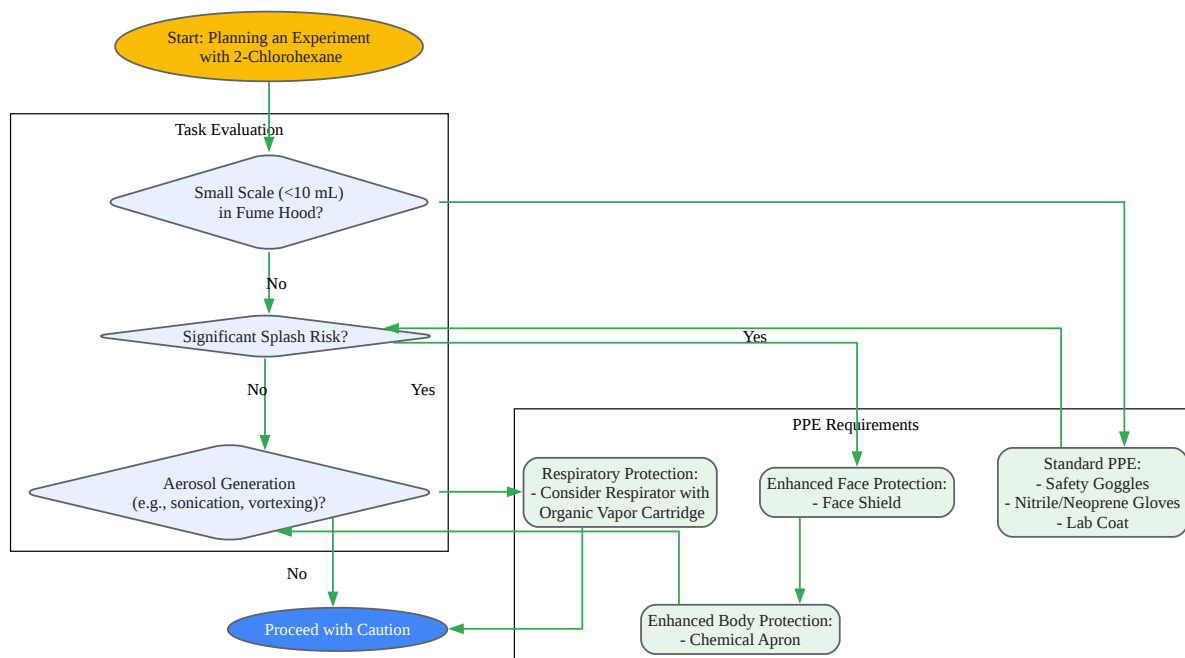


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Caption: Risk assessment workflow for handling **2-chlorohexane**.

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is dependent on the specific experimental conditions. The following flowchart provides a decision-making guide for ensuring adequate protection.



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